

A Technical Overview of Tert-butyl 2-iodobenzoate: Molecular Properties

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Compound of Interest

Compound Name: *Tert-butyl 2-iodobenzoate*

Cat. No.: *B169172*

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This document provides essential physicochemical data for **tert-butyl 2-iodobenzoate**, a compound relevant to professionals in chemical research and drug development. The information is presented to facilitate quick reference and integration into ongoing research and development workflows.

Physicochemical Data Summary

Tert-butyl 2-iodobenzoate is an organic compound utilized as a building block in various synthetic applications.^[1] Its key molecular identifiers and properties are summarized below for clarity and ease of comparison.

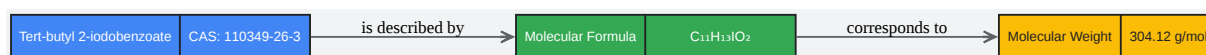
Parameter	Value	Reference
Chemical Name	tert-Butyl 2-iodobenzoate	^{[1][2][3]}
Synonyms	2-Iodobenzoic acid tert-butyl ester, t-Butyl 2-iodobenzoate	^{[2][3]}
Molecular Formula	C ₁₁ H ₁₃ IO ₂	^{[1][2][3][4]}
Molecular Weight	304.12 g/mol	^{[1][3][5]}
CAS Number	110349-26-3	^{[1][2][4]}

Experimental Protocols

This guide focuses on the fundamental molecular properties of **tert-butyl 2-iodobenzoate**. Detailed experimental protocols for its synthesis or use in applications, such as Suzuki-Miyaura coupling reactions, are beyond the current scope but can be found in relevant organic synthesis literature.^[1] The data presented herein is derived from standardized analytical techniques for chemical characterization.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name and its primary molecular descriptors.



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Core molecular properties of **tert-butyl 2-iodobenzoate**.

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